

# Thermochemical properties and stability of 1,3,5-Trithiane

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## Compound of Interest

Compound Name: 1,3,5-Trithiane

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An In-depth Technical Guide on the Thermochemical Properties and Stability of **1,3,5-Trithiane**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**1,3,5-Trithiane**, a heterocyclic organic compound with the formula  $(\text{CH}_2\text{S})_3$ , serves as a stable trimer of the otherwise unstable thioformaldehyde.[1] This whitepaper provides a comprehensive overview of the thermochemical properties and stability of **1,3,5-trithiane**, presenting key quantitative data in a structured format. Detailed experimental methodologies for the determination of these properties are also outlined to aid in the replication and extension of these findings. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize or study sulfur-containing heterocycles.

## Introduction

**1,3,5-Trithiane** is a six-membered ring compound with alternating methylene bridges and thioether groups.[1] It is a versatile building block in organic synthesis, notably as a masked source of formaldehyde.[1] Its applications extend to materials science, where it is used in the development of polymers and coatings requiring enhanced thermal stability and chemical resistance, and in pharmaceutical development as a potential scaffold for new therapeutic agents.[2] A thorough understanding of its thermochemical properties and stability is paramount for its effective and safe use in these fields.

## Thermochemical Properties

The thermochemical properties of **1,3,5-trithiane** have been determined through various calorimetric and computational studies. These properties are crucial for understanding the energy landscape of reactions involving this compound.

### Enthalpy of Formation and Sublimation

The standard enthalpy of formation ( $\Delta_f H^\circ$ ) and enthalpy of sublimation ( $\Delta_{\text{sub}} H^\circ$ ) are key parameters for assessing the energetic stability of a compound.

Property	State	Value (kJ mol <sup>-1</sup> )	Reference
Standard Enthalpy of Formation ( $\Delta_f H^\circ$ )	Solid	$-8.6 \pm 2.6$	[3][4][5]
Standard Enthalpy of Formation ( $\Delta_f H^\circ$ )	Gaseous	$84.6 \pm 2.6$	[3][4][5]
Enthalpy of Sublimation ( $\Delta_{\text{sub}} H^\circ$ )	-	$93.2 \pm 0.2$	[3][4][5]

### Heat Capacity, Enthalpy, and Entropy

The National Institute of Standards and Technology (NIST) has critically evaluated thermophysical property data for **1,3,5-trithiane**, which is available through their Web Thermo Tables (WTT).[6] This data includes heat capacity, enthalpy, and entropy as a function of temperature for different phases.

Table 2: Temperature-Dependent Thermophysical Properties[6]

Property	Phase	Temperature Range (K)
Heat Capacity at Saturation Pressure	Crystal 1 in equilibrium with Gas	0.0005 - 488.4
Heat Capacity at Saturation Pressure	Liquid in equilibrium with Gas	488.4 - 500
Enthalpy	Crystal 1 in equilibrium with Gas	0.0005 - 488.4
Enthalpy	Liquid in equilibrium with Gas	488.4 - 500
Enthalpy	Ideal Gas	200 - 1000
Entropy	Crystal 1 in equilibrium with Gas	0.0005 - 488.4
Entropy	Liquid in equilibrium with Gas	488.4 - 500

## Stability

The stability of **1,3,5-trithiane** is a critical factor for its storage, handling, and application in various chemical processes.

## Thermal Stability

**1,3,5-Trithiane** is a white to almost white crystalline powder that is stable under normal conditions.<sup>[2][7]</sup> Its melting point is reported to be in the range of 215 to 220 °C, at which it also begins to decompose.<sup>[1][8]</sup>

Table 3: Physical and Thermal Stability Data

Property	Value	Reference(s)
Appearance	White to almost white crystalline powder	<sup>[2]</sup>
Melting Point	215-220 °C (with decomposition)	<sup>[1][8]</sup>

DSC measurements have shown an exothermic effect that was not discussed in detail in the cited article, followed by an endothermic effect around 515 K.<sup>[9]</sup> Cooling curves indicate the presence of two or three polymorphic forms.<sup>[9]</sup>

## Experimental Protocols

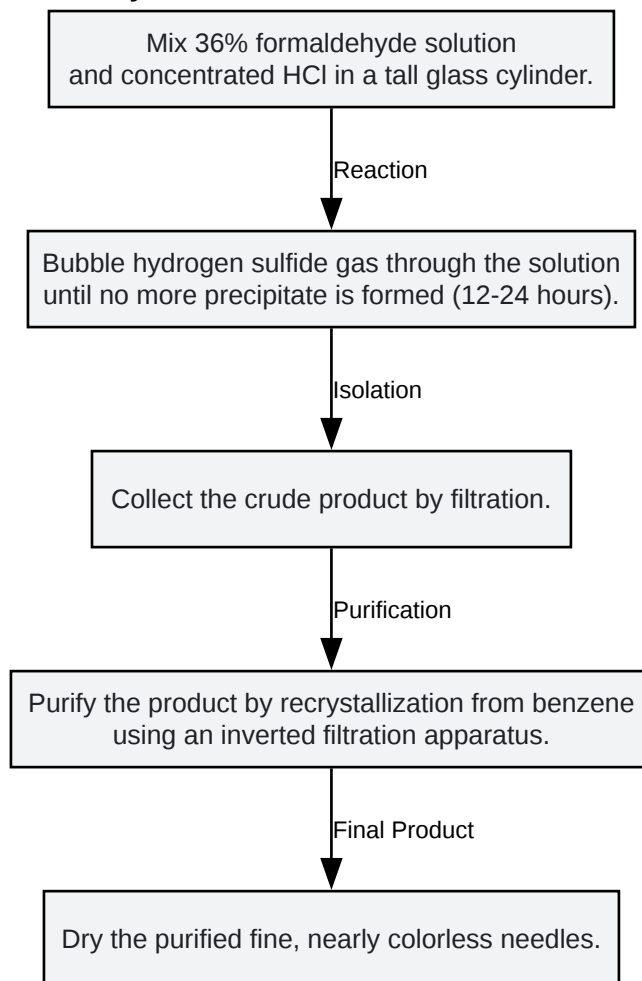
Detailed experimental methodologies are essential for the verification and advancement of scientific data. The following sections describe the protocols used to determine the thermochemical properties of **1,3,5-trithiane**.

### Synthesis of 1,3,5-Trithiane

A common method for the synthesis of **1,3,5-trithiane** involves the reaction of formaldehyde with hydrogen sulfide in the presence of a strong acid.<sup>[1]</sup><sup>[10]</sup>

Experimental Workflow: Synthesis of **1,3,5-Trithiane**

### Synthesis of 1,3,5-Trithiane



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Caption: Workflow for the synthesis of **1,3,5-Trithiane**.

Detailed Protocol:

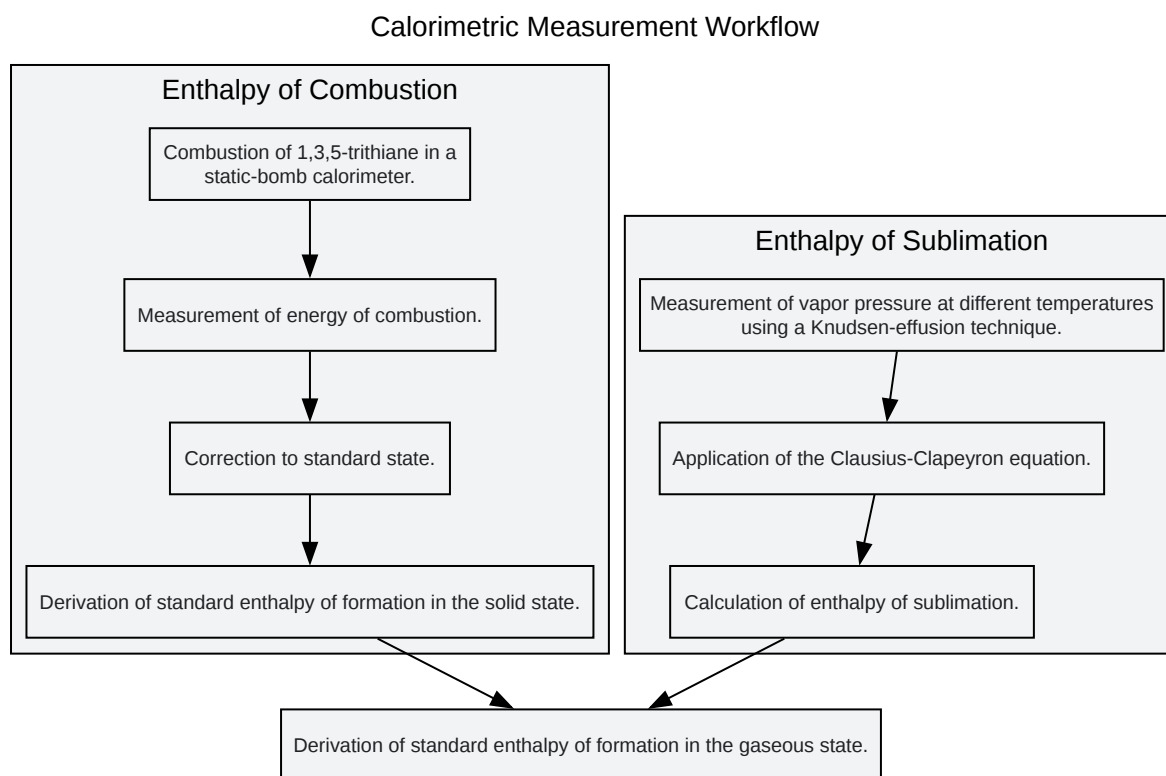
- A mixture of 326 g (3.9 moles) of a 36% formaldehyde solution and 700 cc of concentrated hydrochloric acid is placed in a tall glass cylinder.<sup>[10]</sup>
- Hydrogen sulfide is passed through the solution until precipitation is complete, which typically takes 12 to 24 hours.<sup>[10]</sup>
- The crude product, fine, nearly colorless needles, is collected.<sup>[10]</sup>

- Purification is achieved by recrystallization from 1 liter of benzene using an inverted filtration method.<sup>[10]</sup>

## Calorimetric Measurements

The enthalpies of formation and sublimation have been measured using calorimetric techniques.

Experimental Workflow: Calorimetric Measurement



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Caption: Workflow for determining thermochemical properties.

Detailed Protocol for Enthalpy of Formation: The standard enthalpy of formation in the solid state was determined from its energy of combustion. This was measured using a static-bomb calorimeter. The supporting information of the cited study provides detailed procedures for these thermochemical measurements.[5]

Detailed Protocol for Enthalpy of Sublimation: The enthalpy of sublimation was determined by measuring the vapor pressure of the compound at different temperatures using a Knudsen-effusion technique. The variation of vapor pressure with temperature allows for the calculation of the enthalpy of sublimation via the Clausius-Clapeyron equation.[5]

## Differential Scanning Calorimetry (DSC)

The thermal properties, including melting point and phase transitions, were investigated using Differential Scanning Calorimetry (DSC).

Detailed Protocol: DSC measurements were performed using a Mettler Toledo DSC821e.[9] Samples were subjected to heating and cooling cycles to observe thermal events. For instance, a measurement on a 4.83 mg sample involved a first heating curve, a cooling curve, and a second heating curve, all at a rate of 5 K min<sup>-1</sup>. [9]

## Conclusion

This technical guide has summarized the key thermochemical properties and stability data for **1,3,5-trithiane**. The provided tables offer a quick reference for its enthalpy of formation, sublimation, heat capacity, and thermal stability. Furthermore, the detailed experimental protocols for synthesis and calorimetric measurements serve as a practical guide for researchers. The stability of **1,3,5-trithiane**, coupled with its well-characterized thermochemical properties, reinforces its utility as a valuable reagent and building block in both academic and industrial research, particularly in the fields of organic synthesis, materials science, and drug development.

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